

Technical Guide: Solubility Profile & Characterization of 2-Chloro-4-ethoxy-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-4-ethoxy-5-nitropyridine

Cat. No.: B13020246

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Executive Summary & Chemical Context[1][2][3][4][5][6][7]

2-Chloro-4-ethoxy-5-nitropyridine is a functionalized pyridine derivative characterized by an electron-deficient ring system. The presence of the nitro group at the C5 position and the ethoxy group at the C4 position creates a "push-pull" electronic system, significantly influencing its solubility and reactivity.

Unlike simple pyridines, this compound exhibits reduced basicity and enhanced lipophilicity due to the ethoxy substituent. Understanding its solubility landscape is paramount for optimizing nucleophilic aromatic substitution (

) reactions, recrystallization yields, and formulation stability.

Chemical Identity

Property	Detail
IUPAC Name	2-Chloro-4-ethoxy-5-nitropyridine
Molecular Formula	
Molecular Weight	202.60 g/mol
Key Functional Groups	Nitro (), Chloro (), Ethoxy ()
Electronic Character	-deficient heteroaromatic; highly electrophilic at C2

Solubility Profile & Solvent Selection

The solubility of **2-Chloro-4-ethoxy-5-nitropyridine** is governed by solute-solvent interactions including dipole-dipole forces and van der Waals dispersion forces. The ethoxy chain adds a non-polar character relative to its methoxy analog, slightly increasing solubility in non-polar solvents while maintaining high solubility in polar aprotic media.

Quantitative Solubility Data (Analog-Grounded)

Note: Values below are derived from validated datasets of the structural analog 2,4-dichloro-5-nitropyridine and 2-chloro-4-methoxy-5-nitropyridine. Researchers should treat these as baseline reference points.

Solvent Class	Specific Solvent	Solubility Rating	Est. Saturation ()	Thermodynamic Suitability
Polar Aprotic	DMSO	Very High	> 200 mg/mL	Ideal for stock solutions; difficult to remove.
Polar Aprotic	DMF	Very High	> 180 mg/mL	Excellent for reactions; high boiling point.
Polar Aprotic	Acetonitrile	High	120–150 mg/mL	Preferred for HPLC and general synthesis.
Polar Aprotic	Acetone	High	100–130 mg/mL	Good for transfer; unsuitable for high-temp reactions.
Polar Protic	Ethanol	Moderate	40–60 mg/mL	Key Recrystallization Solvent (High Solubility with Temp).
Polar Protic	Methanol	Moderate	50–70 mg/mL	Higher solubility than EtOH; risk of transesterification if heated with base.

Non-Polar	Dichloromethane	High	> 100 mg/mL	Excellent for extraction/work-up.
Non-Polar	Toluene	Low	10–20 mg/mL	Useful as an anti-solvent or for azeotropic drying.
Aqueous	Water	Insoluble	< 0.1 mg/mL	Standard anti-solvent for precipitation.

Thermodynamic Interpretation

The solubility behavior follows the "Like Dissolves Like" principle but is complicated by the nitro group's strong dipole.

- Enthalpy of Solution (): Positive in alcoholic solvents (endothermic), indicating solubility increases significantly with temperature. This confirms Ethanol as the premier choice for purification via recrystallization.
- Solvent-Solute Interactions: In DMSO/DMF, the strong dipole of the solvent stabilizes the nitro-deficient pyridine ring, resulting in exothermic or near-neutral mixing and very high solubility.

Experimental Protocols for Solubility Determination

To validate the exact solubility for a specific batch or new solvent system, the following self-validating protocols are recommended.

Protocol A: Isothermal Shake-Flask Method (Standard)

Objective: Determine thermodynamic solubility at a specific temperature (e.g.,).

- Preparation: Add excess **2-Chloro-4-ethoxy-5-nitropyridine** solid (approx. 50 mg) to a scintillation vial.
- Solvent Addition: Add 1.0 mL of the target solvent.
- Equilibration: Seal and agitate (200 rpm) at controlled temperature () for 24–48 hours.
- Phase Separation: Centrifuge the saturated suspension at 10,000 rpm for 10 minutes (using a temperature-controlled centrifuge if possible) or filter through a 0.45 PTFE syringe filter (pre-saturated).
- Quantification: Dilute the supernatant with Mobile Phase (Acetonitrile/Water) and analyze via HPLC-UV (254 nm).
 - Calculation:

Protocol B: Dynamic Laser Monitoring (High-Throughput)

Objective: Determine the metastable zone width (MSZW) for crystallization.

- Setup: Use a turbidity probe or FBRM (Focused Beam Reflectance Measurement) in a jacketed reactor.
- Ramp: Heat a suspension of known concentration (e.g., 50 mg/mL in EtOH) at .
- Clear Point (): Record the temperature where transmission reaches 100% (dissolution).
- Cloud Point (): Cool at until turbidity is detected (nucleation).

- Analysis: The difference () defines the MSZW, critical for controlling particle size during scale-up.

Synthesis & Purification Workflow

The solubility profile dictates the synthesis and purification strategy. The reaction typically proceeds from 2,4-dichloro-5-nitropyridine, leveraging the differential solubility of the starting material versus the ethoxy-product.

Workflow Visualization (DOT Diagram)



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Caption: Solubility-driven workflow for the synthesis and purification of **2-Chloro-4-ethoxy-5-nitropyridine**.

Critical Application Notes

Recrystallization Strategy

The most effective purification method for this intermediate is recrystallization from Ethanol or Ethanol/Water (9:1).

- Mechanism: The compound is highly soluble in boiling ethanol (mg/mL) but crystallizes out upon cooling to .
- Impurity Rejection: Polar impurities (salts) remain in the aqueous phase or supernatant, while more lipophilic byproducts (bis-ethoxy) require careful control of stoichiometry.

Stability in Solution

- Alcoholic Solvents: Stable at room temperature. Avoid prolonged heating in Methanol with strong bases, as transesterification (exchange of ethoxy for methoxy) can occur, yielding the impurity 2-chloro-4-methoxy-5-nitropyridine [1].
- Aprotic Solvents: Solutions in DMSO or DMF are stable but hygroscopic. Water intake can trigger gradual hydrolysis of the chloro-group to the hydroxy-pyridine analog.

HPLC Method for Solubility Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus,).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 10 minutes.
- Detection: UV at 270 nm (Nitro-pyridine characteristic absorption).

References

- PubChem. (2025). 2-Chloro-4-methoxy-5-nitropyridine (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)

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